

# Benchmarking the efficiency of different synthetic routes to 4-Iodophenol

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## Compound of Interest

Compound Name: 4-Iodophenol

Cat. No.: B032979

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## A Comparative Benchmarking of Synthetic Routes to 4-Iodophenol

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of various synthetic methodologies for the preparation of **4-iodophenol**, a crucial intermediate in the synthesis of pharmaceuticals and other complex organic molecules. The efficiency of different routes is benchmarked based on reaction yield, conditions, and reagent accessibility, supported by experimental data from peer-reviewed literature and patents.

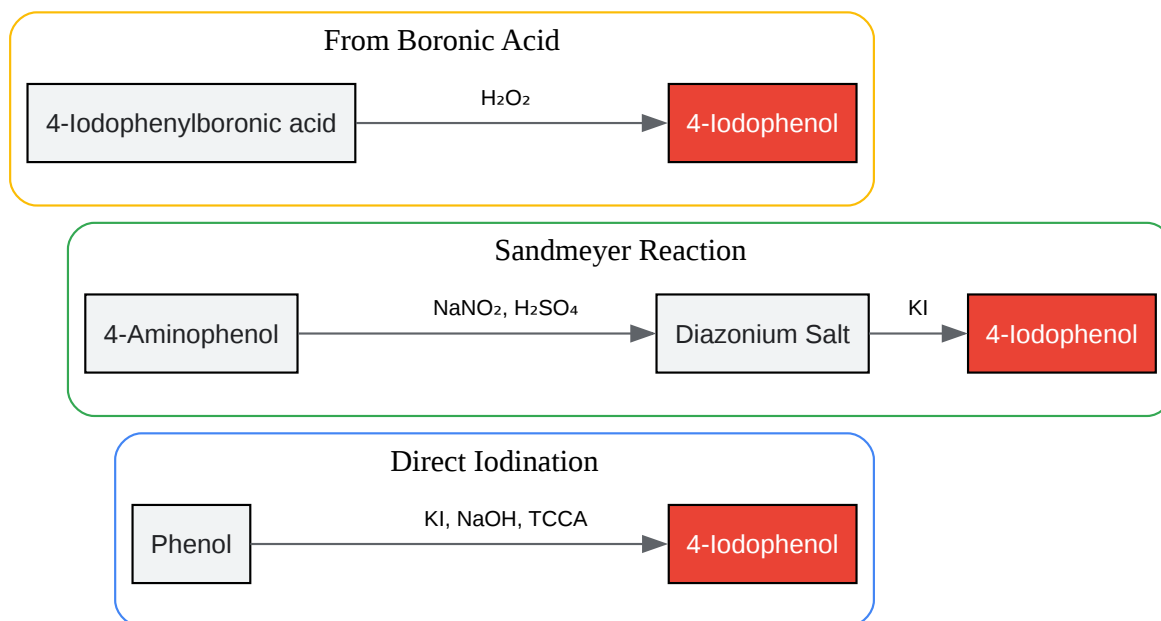
## Executive Summary of Synthetic Pathways

The synthesis of **4-iodophenol** can be broadly categorized into three primary strategies: direct iodination of phenol, the Sandmeyer reaction of 4-aminophenol, and a modern approach utilizing a boronic acid precursor. Each method presents distinct advantages and disadvantages in terms of yield, reaction time, and reagent toxicity.

Synthetic Route	Starting Material	Key Reagents	Typical Yield	Reaction Time	Key Advantages	Key Disadvantages
Direct Iodination	Phenol	Potassium Iodide (KI), Sodium Hydroxide (NaOH), Trichloroisocyanuric Acid (TCCA)	81-90% <sup>[1]</sup>	~30 minutes <sup>[1]</sup>	Readily available starting material, relatively fast reaction.	Use of a strong oxidizing agent, potential for side products.
Sandmeyer Reaction	4-Aminophenol	Sodium Nitrite (NaNO <sub>2</sub> ), Sulfuric Acid (H <sub>2</sub> SO <sub>4</sub> ), Potassium Iodide (KI)	69-83% <sup>[2]</sup> <sup>[3]</sup>	Several hours	Well-established and reliable method.	Multi-step process, use of corrosive acids, generation of nitrogen gas.
From Boronic Acid	4-Iodophenyl boronic acid	Dihydrogen Peroxide (H <sub>2</sub> O <sub>2</sub> )	99% <sup>[4]</sup>	~1 minute <sup>[4]</sup>	Extremely high yield, very short reaction time, green chemistry aspects.	Starting material is more expensive and less common.

## Visualizing the Synthetic Pathways

The following diagrams illustrate the core transformations in the discussed synthetic routes to **4-iodophenol**.



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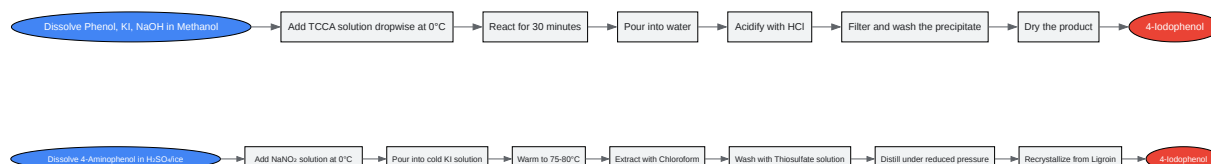
Caption: Overview of the main synthetic routes to **4-Iodophenol**.

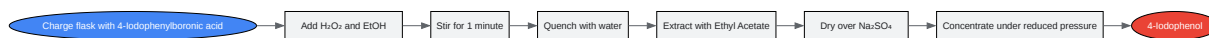
## Detailed Experimental Protocols

### Route 1: Direct Iodination of Phenol

This method involves the direct electrophilic substitution of an iodine atom onto the phenol ring. Several oxidizing agents can be employed to generate the electrophilic iodine species. The following protocol utilizes trichloroisocyanuric acid (TCCA) as a mild and efficient oxidant.

Experimental Workflow:





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